

# Structural characterization of polymers from glucose and lysine reaction

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: POLYAMINO SUGAR  
CONDENSATE

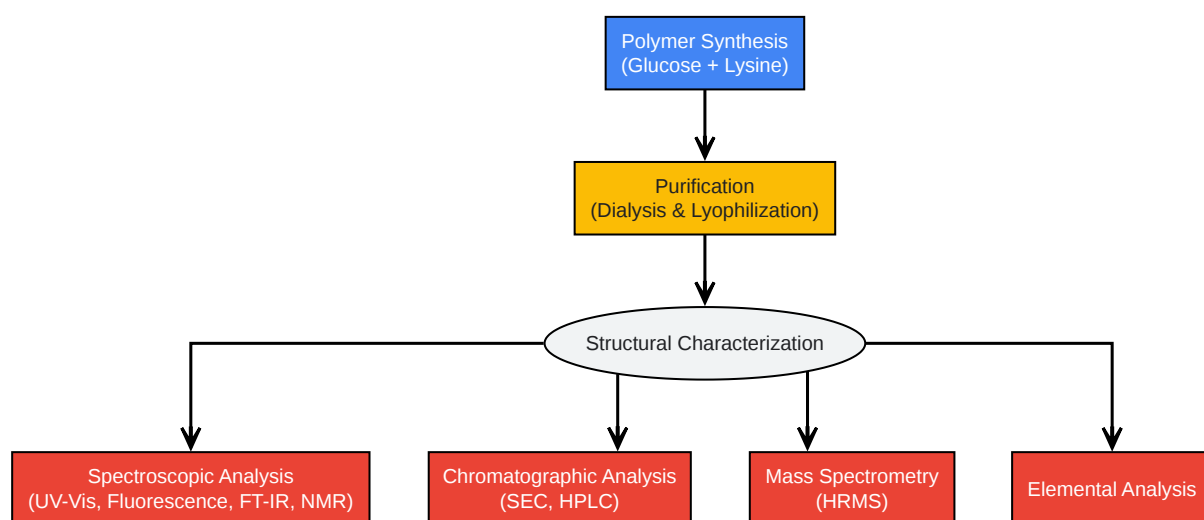
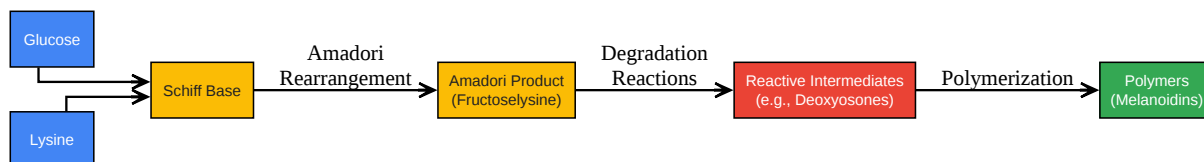
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## The Maillard Reaction: Formation of Glucose-Lysine Polymers

The Maillard reaction is a complex cascade of chemical reactions initiated by the condensation of a reducing sugar, such as glucose, with an amino acid, in this case, lysine. The reaction proceeds through three main stages: early, intermediate, and advanced, ultimately leading to the formation of high molecular weight, colored polymers.

The initial step involves the reaction of the carbonyl group of glucose with the primary amino group of lysine to form a Schiff base. This unstable intermediate then undergoes an Amadori rearrangement to form a more stable ketoamine, known as the Amadori product (e.g., fructoselysine).[1][2][3] The subsequent stages involve numerous degradation and condensation reactions, including enolization, dehydration, and cyclization, which produce a wide array of reactive intermediates and finally, the complex polymeric melanoidins.[2][4][5]



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- To cite this document: BenchChem. [Structural characterization of polymers from glucose and lysine reaction]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1168273#structural-characterization-of-polymers-from-glucose-and-lysine-reaction>]

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